

# Application Notes and Protocols: Beta-Ionone Epoxide in Fragrance Formulation

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *beta-Ionone epoxide*

CAS No.: 23267-57-4

Cat. No.: B1235301

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## Introduction

**Beta-ionone epoxide** is a versatile fragrance ingredient valued for its complex olfactory profile, which is characterized by violet, orris, and powdery notes with a woody nuance.<sup>[1][2]</sup> Naturally found in *Osmanthus*, this compound offers good to moderate stability and performance in a variety of product applications, including fine fragrances, anti-perspirant deodorants (AP deo), soaps, and shampoos.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the effective use and evaluation of **beta-ionone epoxide** in fragrance formulations.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **beta-ionone epoxide** is essential for its effective application in fragrance formulation.

| Property                | Value                                                          | Reference    |
|-------------------------|----------------------------------------------------------------|--------------|
| Chemical Name           | 4-(2,2,6-Trimethyl-7-oxabicyclo[4.1.0]hept-1-yl)-3-buten-2-one | [2][3]       |
| CAS Number              | 23267-57-4                                                     | [2][3]       |
| Molecular Formula       | C13H20O2                                                       | [2][3]       |
| Molecular Weight        | 208.30 g/mol                                                   | [3]          |
| Appearance              | White to pale yellow crystalline solid                         | [2][3][4]    |
| Odor Profile            | Violet, orris, powdery, woody, fruity, sweet, berry            | [1][2][3][4] |
| Odor Strength           | Medium                                                         | [3]          |
| Substantivity           | Approximately 48 hours on a blotter                            | [1][2][3]    |
| Recommended Usage Level | Up to 2.0% in fragrance concentrate                            | [2][3]       |
| Flash Point             | 93.89 °C (201.00 °F) TCC                                       | [3]          |
| Solubility              | Soluble in alcohol; nearly insoluble in water                  | [3][4]       |
| Shelf Life              | 18 months or longer under proper storage                       | [3][4]       |

## Olfactory Profile and Application

**Beta-ionone epoxide** possesses a multifaceted scent profile that makes it a valuable component in various fragrance types. Its primary characteristics are a powdery violet and orris complex, enriched with woody and subtle fruity undertones.[1][3] This profile allows it to be used as a modifier to enhance floral and woody accords, or as a key component in creating sophisticated powdery and cosmetic-type fragrances.

#### Applications:

- **Fine Fragrance:** Adds a rich, powdery, and elegant character to floral and woody compositions. It can be used to create a soft, velvety texture in the heart and base of a perfume.
- **Personal Care (Soaps, Shampoos, Deodorants):** Its good to moderate stability makes it suitable for rinse-off and leave-on applications.<sup>[1]</sup> It imparts a clean, powdery, and slightly floral scent.
- **Home Care:** Can be used in fabric softeners and air fresheners to provide a long-lasting, pleasant powdery aroma.
- **Tobacco Flavoring:** It has been noted for its significant flavoring effect in various cigarettes.<sup>[5]</sup>

## Experimental Protocols

### Sensory Analysis of Beta-Ionone Epoxide

**Objective:** To characterize the olfactory profile of **beta-ionone epoxide** and evaluate its performance in a fragrance formulation.

#### Materials:

- **Beta-ionone epoxide**
- Ethanol (perfumer's grade)
- Fragrance blotters (smelling strips)
- Odor-free environment
- Panel of trained sensory analysts or consumers
- Reference fragrance oil (optional, for comparison)

**Protocol:** Descriptive Analysis

- **Sample Preparation:** Prepare a 1% solution of **beta-ionone epoxide** in ethanol. For a finished fragrance evaluation, incorporate **beta-ionone epoxide** at a desired concentration (e.g., 0.5-2.0%) into a fragrance base.
- **Evaluation Procedure:**
  - Dip a fragrance blotter into the sample solution, ensuring about 1 cm is submerged.
  - Allow the ethanol to evaporate for approximately 10-15 seconds.
  - Present the blotter to the panelist in a well-ventilated, odor-neutral room.
  - Ask panelists to evaluate the odor at different time intervals (top note: 0-15 min, heart note: 15 min - 2 hours, base note: >2 hours) to assess the evolution of the scent.
  - Panelists should rate the intensity of predefined descriptors (e.g., violet, orris, powdery, woody, fruity, sweet) on a labeled magnitude scale (LMS) or a 10-point intensity scale.
- **Data Analysis:** Analyze the mean intensity scores for each descriptor at the different time points to create an olfactory profile over time.

#### Protocol: Triangle Test (Difference Testing)

- **Objective:** To determine if there is a perceivable difference between a standard fragrance and the same fragrance with the addition of **beta-ionone epoxide**.
- **Sample Preparation:** Prepare two identical fragrance bases. To one, add a specific concentration of **beta-ionone epoxide**. The other will serve as the control.
- **Procedure:**
  - Present three samples to each panelist: two are identical (either both control or both with **beta-ionone epoxide**) and one is different.
  - Ask panelists to identify the sample that is different from the other two.
- **Data Analysis:** Analyze the number of correct identifications. Statistical tables for triangle tests can be used to determine if the difference is significant.

## Stability Testing

Objective: To evaluate the stability of **beta-ionone epoxide** in various product bases under different environmental conditions.

Materials:

- **Beta-ionone epoxide**
- Product bases (e.g., fine fragrance alcohol base, soap noodles, shampoo base)
- Climate chambers with controlled temperature and humidity
- UV light cabinets
- Glass containers for samples

Protocol: Accelerated Stability Testing

- Sample Preparation: Incorporate **beta-ionone epoxide** at a typical usage level into the selected product bases. Prepare a control sample of each base without the fragrance ingredient.
- Storage Conditions:
  - Elevated Temperature: Store samples in an oven at a constant temperature (e.g., 40°C or 45°C) for a period of 1, 2, 4, 8, and 12 weeks.
  - Light Exposure: Expose samples to controlled UV light to simulate exposure to sunlight.
  - Freeze-Thaw Cycles: Subject samples to alternating cycles of freezing (e.g., -10°C for 24 hours) and thawing (room temperature for 24 hours) for at least three cycles.
- Evaluation: At each time point, evaluate the samples for:
  - Olfactory Changes: Compare the scent of the aged samples to a fresh sample stored in the dark at room temperature. Note any changes in character or intensity.

- Physical Changes: Observe any changes in color, clarity, viscosity, or pH of the product base.
- Data Analysis: Record all observations in a structured table to track changes over time and under different conditions.

## Substantivity Evaluation

Objective: To measure the longevity of **beta-ionone epoxide**'s scent on a substrate (skin or fabric).

Materials:

- **Beta-ionone epoxide** solution (1% in ethanol)
- Substrate (e.g., fragrance-free cotton swatches, human skin)
- Trained sensory panel

Protocol: Substantivity on Fabric

- Sample Application: Apply a standardized amount (e.g., 0.1 mL) of the **beta-ionone epoxide** solution to a cotton swatch.
- Evaluation:
  - Have panelists evaluate the odor intensity of the swatch at regular intervals (e.g., 1, 4, 8, 24, and 48 hours).
  - Panelists should rate the intensity on a predefined scale.
- Data Analysis: Plot the average odor intensity against time to determine the rate of scent decay and the overall longevity.

## Visualizations

### General Olfactory Signal Transduction Pathway



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## Experimental Workflow for Fragrance Stability Testing

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Conditions -> Light; Conditions -> Freeze; Bases -> Control;
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## Safety and Regulatory Information

**Beta-ionone epoxide** is listed as a perfuming agent in cosmetic databases.[3] As with all fragrance ingredients, it is essential to adhere to the guidelines and standards set by regulatory bodies such as the International Fragrance Association (IFRA) to ensure safe usage levels in different consumer product categories. The recommended usage level is up to 2.0% in the fragrance concentrate.[2][3] For cosmetic products, the use level in the final formula is much lower, for example, 0.0255%.[3] It is also important to note that **beta-ionone epoxide** is not biodegradable.[1]

## Conclusion

**Beta-ionone epoxide** is a valuable and versatile ingredient in the perfumer's palette. Its distinctive violet, orris, and powdery notes, combined with good performance and moderate stability, make it suitable for a wide range of applications. By following the detailed protocols for sensory analysis, stability testing, and substantivity evaluation outlined in this document, researchers and formulators can effectively incorporate **beta-ionone epoxide** into their creations to achieve desired and consistent fragrance profiles.

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- To cite this document: BenchChem. [Application Notes and Protocols: Beta-Ionone Epoxide in Fragrance Formulation]. BenchChem, [2026]. [Online PDF]. Available at:

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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